

Application Notes and Protocols for MLN8054 In Vitro Assays

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Compound of Interest

Compound Name: MLN8054

Cat. No.: B1683884

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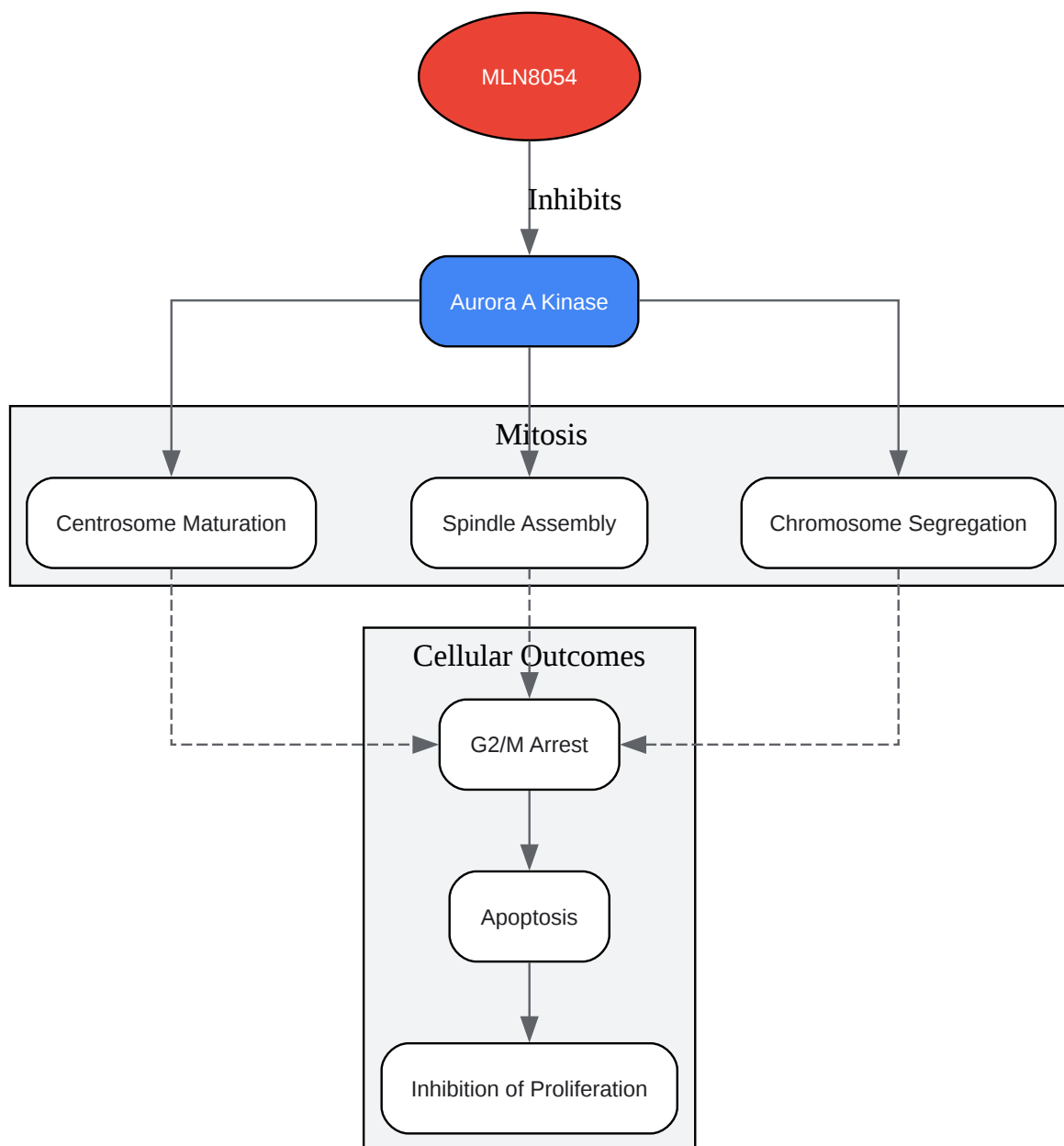
For Researchers, Scientists, and Drug Development Professionals

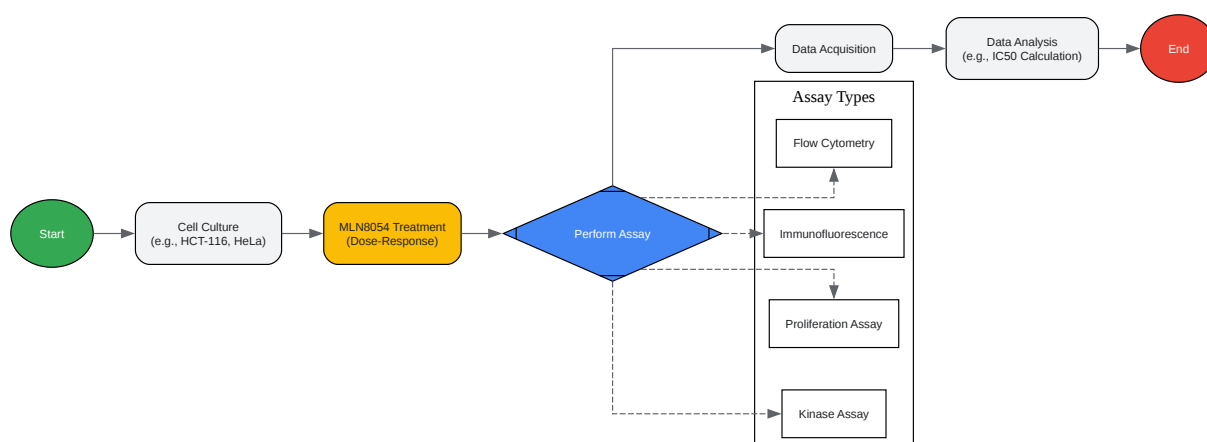
Introduction

MLN8054 is a potent and selective small-molecule inhibitor of Aurora A kinase, a key regulator of mitotic progression.[1][2] Overexpression of Aurora A is implicated in the pathogenesis of various human cancers, making it an attractive target for therapeutic intervention.[1] **MLN8054** demonstrates anti-proliferative activity in a range of cancer cell lines by inducing cell cycle arrest at the G2/M phase and subsequent apoptosis.[1] These application notes provide detailed protocols for key in vitro assays to characterize the activity of **MLN8054**.

Mechanism of Action

MLN8054 selectively inhibits Aurora A kinase, a serine/threonine kinase that plays a critical role in centrosome maturation, spindle assembly, and chromosome segregation during mitosis.[1][3] Inhibition of Aurora A by **MLN8054** disrupts these processes, leading to mitotic spindle defects, chromosome misalignment, and ultimately, cell cycle arrest and apoptosis.[1]





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References

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- 2. medchemexpress.com [medchemexpress.com]

- 3. Phase 1 study of MLN8054, a selective inhibitor of Aurora A kinase in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
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